

2-Deacetyltaxuspine X CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Deacetyltaxuspine X

Cat. No.: B593446

[Get Quote](#)

In-Depth Technical Guide: 2-Deacetyltaxuspine X

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties and currently understood biological context of **2-Deacetyltaxuspine X**, a diterpenoid natural product. This document collates available data on its chemical identity, origin, and the broader cytotoxic potential of related compounds from its source. While specific mechanistic and quantitative biological data for **2-Deacetyltaxuspine X** remains limited in publicly accessible literature, this guide serves as a foundational resource for researchers initiating studies on this compound.

Chemical Identity

2-Deacetyltaxuspine X is a complex diterpenoid belonging to the taxane family. Taxanes are a class of natural products that have been a significant source of anticancer agents.

| Property | Value |
|-------------------|---|
| CAS Number | 259678-73-4 |
| Molecular Formula | C ₃₉ H ₄₈ O ₁₃ |
| Molecular Weight | 724.79 g/mol |

Sourcing and Isolation

2-Deacetyltaxuspine X has been isolated from the aerial parts of *Taxus chinensis*, a species of yew tree.^[1] The genus *Taxus* is a well-known source of taxane diterpenoids, including the prominent anticancer drug, paclitaxel.^[2]

General Experimental Protocol for Isolation of Taxanes from *Taxus* species:

The isolation of taxane diterpenoids from *Taxus chinensis* typically involves the following general steps. It is important to note that this is a generalized protocol and specific details for the isolation of **2-Deacetyltaxuspine X** are not readily available in the public domain.

- **Extraction:** The dried and powdered aerial parts of *Taxus chinensis* are extracted with a solvent such as ethanol.
- **Partitioning:** The crude ethanol extract is then typically partitioned between different immiscible solvents to separate compounds based on their polarity.
- **Chromatography:** The resulting fractions are subjected to multiple rounds of column chromatography. This may include silica gel, Sephadex, and preparative High-Performance Liquid Chromatography (HPLC) to isolate individual compounds.
- **Structure Elucidation:** The structure of the isolated compound is then determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Biological Activity and Potential

While specific studies detailing the biological activity and mechanism of action of **2-Deacetyltaxuspine X** are not extensively reported, research on other non-alkaloidal taxane

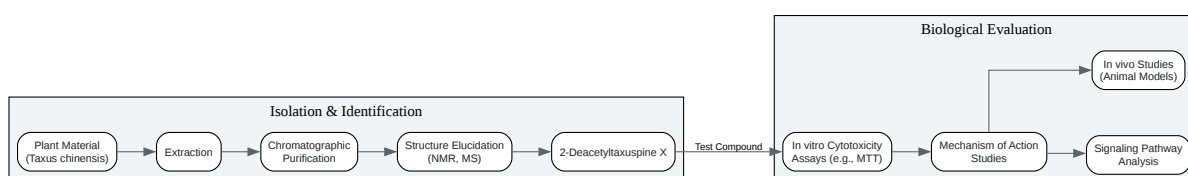
diterpenes from *Taxus chinensis* provides valuable context.

Studies have shown that taxane diterpenes isolated from *Taxus chinensis* exhibit cytotoxic effects against various human cancer cell lines.^[1] Notably, some of these compounds have demonstrated significant cytotoxicity even in cell lines that have developed resistance to paclitaxel, a widely used taxane-based chemotherapeutic.^[1] This suggests that these compounds may have a different mechanism of action or can overcome resistance mechanisms that affect paclitaxel.

The general anticancer activity of many taxanes is attributed to their ability to stabilize microtubules, leading to cell cycle arrest and apoptosis. However, the equipotent activity of some non-alkaloidal taxanes against both paclitaxel-sensitive and resistant cell lines indicates a potentially different or additional mechanism at play.^[1]

Signaling Pathways and Experimental Workflows

Due to the limited specific research on **2-Deacetyltaxuspine X**, diagrams for its direct signaling pathways cannot be provided at this time. However, a general logical workflow for the investigation of a novel natural product like **2-Deacetyltaxuspine X** is presented below.



[Click to download full resolution via product page](#)

Logical workflow for the investigation of **2-Deacetyltaxuspine X**.

Future Research Directions

The preliminary information available suggests that **2-Deacetyltaxuspine X**, as a member of the taxane family from *Taxus chinensis*, warrants further investigation for its potential biological activities. Key areas for future research include:

- **Comprehensive Biological Screening:** Evaluating the cytotoxic effects of purified **2-Deacetyltaxuspine X** against a broad panel of cancer cell lines, including drug-resistant variants.
- **Mechanism of Action Studies:** Investigating how **2-Deacetyltaxuspine X** exerts its potential cytotoxic effects. This could involve cell cycle analysis, apoptosis assays, and studies on its interaction with microtubules.
- **Signaling Pathway Elucidation:** Identifying the specific cellular signaling pathways modulated by **2-Deacetyltaxuspine X** to understand its molecular targets.
- **In Vivo Efficacy:** Assessing the anti-tumor activity of **2-Deacetyltaxuspine X** in preclinical animal models.

Conclusion

2-Deacetyltaxuspine X is a structurally defined natural product with a clear chemical identity and origin. While direct and detailed biological data are currently scarce, its classification as a taxane diterpenoid from a medicinally important plant genus points towards a potential for cytotoxic and anticancer properties. This guide provides the foundational chemical information and a framework for future research to unlock the therapeutic potential of this compound. Further in-depth studies are essential to fully characterize its biological profile and potential as a lead compound in drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cytotoxicity of non-alkaloidal taxane diterpenes from *Taxus chinensis* against a paclitaxel-resistant cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Investigation of bioactivities of *Taxus chinensis*, *Taxus* ... [degruyterbrill.com]
- To cite this document: BenchChem. [2-Deacetyltaxuspine X CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593446#2-deacetyltaxuspine-x-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com